

An In-depth Technical Guide to the Physicochemical Properties of Ammonium Rhodanilate

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Compound of Interest

Compound Name: *Ammonium rhodanilate*

Cat. No.: *B076560*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **ammonium rhodanilate**. The information is curated for researchers, scientists, and professionals in drug development who may utilize this compound in analytical and separation sciences.

Core Physicochemical Properties

Ammonium rhodanilate, a complex coordination compound, possesses distinct properties that are pivotal for its application in various scientific methodologies. A summary of its key quantitative data is presented below for straightforward reference and comparison.

Property	Value	Source
Molecular Formula	$C_{16}H_{18}CrN_7S_4$	[1][2]
Molecular Weight	488.6 g/mol	[1][3]
CAS Number	10380-20-8	[1][3]
Appearance	Rose-colored platelets	[1]
Solubility	Soluble in methanol. As a general rule for ammonium salts, it is expected to be soluble in water.	[1][4]
State at Room Temperature	Solid	[1]

Spectroscopic and Structural Characteristics

The molecular structure of **ammonium rhodanilate**, $[NH_4][Cr(SCN)_4(C_6H_5NH_2)_2]$, is central to its chemical behavior.[3] The complex anion consists of a central chromium(III) ion coordinated to four thiocyanate (SCN^-) ligands and two neutral aniline ($C_6H_5NH_2$) molecules.[3] The negative charge of this complex is balanced by a positive ammonium (NH_4^+) cation.[3] Spectroscopic methods are essential for elucidating this structure.

Vibrational Spectroscopy (FTIR/Raman)

Vibrational spectroscopy provides insights into the bonding modes of the ligands within the complex.[3]

- **Thiocyanate (SCN^-) Ligand:** A sharp and intense absorption band is typically observed in the range of $2050\text{--}2100\text{ cm}^{-1}$, which is characteristic of the $C\equiv N$ stretching vibration in the thiocyanate ligand coordinated to the chromium center.[3]
- **Aniline ($C_6H_5NH_2$) Ligand:** The presence of aniline ligands is confirmed by characteristic bands corresponding to N-H stretching, C-H stretching, and aromatic ring vibrations.[3]
- **Ammonium (NH_4^+) Cation:** The ammonium counter-ion also displays characteristic vibrational modes.[3]

Electronic Spectroscopy (UV-Vis)

The electronic spectrum of **ammonium rhodanilate** is expected to exhibit absorption bands characteristic of a chromium(III) center in an octahedral or distorted octahedral environment. For Cr(III) complexes, typical d-d transitions observed include ${}^4A_{2g} \rightarrow {}^4T_{2g}(F)$, ${}^4A_{2g} \rightarrow {}^4T_{1g}(F)$, and ${}^4A_{2g} \rightarrow {}^4T_{1g}(P)$.^[3]

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ${}^1\text{H}$ NMR: The ${}^1\text{H}$ NMR spectrum would provide information about the protons in the aniline and ammonium groups. Protons of the aromatic ring of aniline would appear in the aromatic region, while the amine protons of aniline and the protons of the ammonium cation would produce distinct signals.^[3]
- ${}^{13}\text{C}$ NMR: The ${}^{13}\text{C}$ NMR spectrum can be used to identify the carbon atoms in the aniline and thiocyanate ligands.^[3]

Experimental Protocols

The synthesis of **ammonium rhodanilate** is a well-established process that can be performed at a laboratory scale. The primary route involves the preparation of rhodanilic acid, followed by its neutralization with ammonium hydroxide.^[3]

Synthesis of Rhodanilic Acid (Precursor)

- Reaction Setup: React chrome alum (potassium chromium(III) sulfate), potassium thiocyanate, and aniline.^[3]
- pH Control: Maintain acidic conditions, with a pH optimized between 2.0 and 3.5, to prevent the decomposition of the thiocyanate ligand.^[3]

Synthesis of Ammonium Rhodanilate

- Suspension: Prepare a methanolic suspension of the synthesized rhodanilic acid.^[3]
- Neutralization: Add ammonium hydroxide dropwise to the suspension.^[3]

- **Temperature Control:** It is crucial to maintain a low temperature, between 0–5°C, during the addition of ammonium hydroxide to prevent the dissociation of the aniline and thiocyanate ligands from the chromium center. Exceeding 10°C can lead to lower yields and impurities.[3]
- **pH Adjustment:** The final pH of the solution should be carefully controlled to ensure the complete neutralization of the rhodanilic acid and the stability of the final product. Excessively alkaline conditions should be avoided as they can promote the decomposition of the complex.[3]

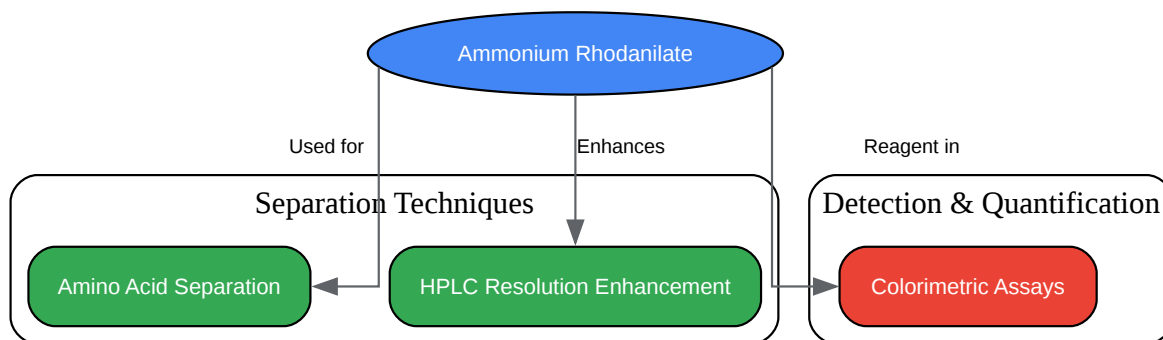
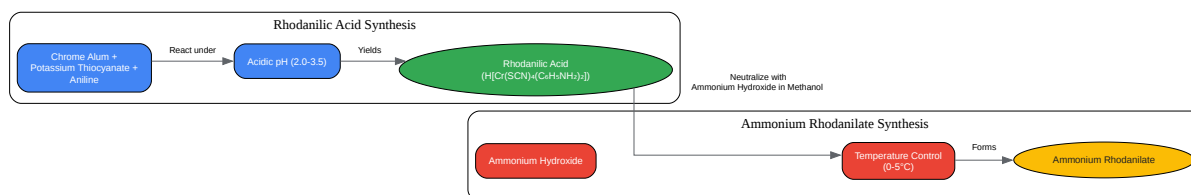
Applications in Analytical Chemistry

Ammonium rhodanilate has found significant application in analytical chemistry, primarily due to its ability to form distinct complexes and its selective reactivity.

- **Amino Acid Separation:** Historically, one of its most notable uses is in the selective precipitation of proline and hydroxyproline from complex mixtures like protein hydrolysates. [3] This selectivity is attributed to the specific chemical interactions between the rhodanilate anion and the imino acids.[3]
- **High-Performance Liquid Chromatography (HPLC):** In modern analytical techniques, it is employed in HPLC systems to improve the resolution of complex mixtures, particularly in the separation of amino acids.[1][3]
- **Colorimetric Assays:** Its characteristic color and reactivity make it a useful reagent in colorimetric assays for the detection and quantification of specific analytes.[1][3]

Visualizing Methodologies and Relationships

To better illustrate the experimental and logical frameworks associated with **ammonium rhodanilate**, the following diagrams are provided.



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